

Essential Safety and Operational Guide for 4-Bromo-5-nitropyridin-2-amine

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Compound of Interest

Compound Name: 4-Bromo-5-nitropyridin-2-amine

Cat. No.: B152568

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical procedures for the handling and disposal of **4-Bromo-5-nitropyridin-2-amine** (CAS No. 84487-11-6). Adherence to these guidelines is critical for ensuring personnel safety and regulatory compliance within the laboratory environment.

Immediate Safety and Hazard Information

4-Bromo-5-nitropyridin-2-amine is a chemical that requires careful handling due to its potential health hazards. Based on available safety data, the compound is classified with the following hazards^[1]:

- Harmful if swallowed (H302)
- Causes skin irritation (H315)
- Causes serious eye irritation (H319)
- May cause respiratory irritation (H335)

All personnel must handle this compound in a well-ventilated area, preferably within a certified chemical fume hood, to minimize the risk of inhalation.^{[2][3]} Direct contact with skin and eyes should be strictly avoided through the use of appropriate personal protective equipment.

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is mandatory for all personnel handling **4-Bromo-5-nitropyridin-2-amine**. The following table summarizes the required PPE for various laboratory operations.

Operation	Eye and Face Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Transfer	Chemical safety goggles	Chemical-resistant gloves (e.g., Nitrile)	Laboratory coat	N95 respirator or as dictated by risk assessment
Reaction Setup and Manipulation	Chemical safety goggles and face shield	Chemical-resistant gloves (e.g., Nitrile)	Chemical-resistant apron over a laboratory coat	Use within a chemical fume hood
Spill Cleanup	Chemical safety goggles and face shield	Heavy-duty chemical-resistant gloves	Chemical-resistant suit or coveralls	Air-purifying respirator with appropriate cartridges

Operational and Disposal Plan

A systematic approach to the handling and disposal of **4-Bromo-5-nitropyridin-2-amine** is essential to mitigate risks.

Handling and Experimental Protocol:

- **Preparation:** Before handling the compound, ensure that a chemical fume hood is functioning correctly and the workspace is clear of any unnecessary materials. All required apparatus, such as glassware and spatulas, should be assembled beforehand.
- **Personal Protective Equipment (PPE):** Don the appropriate PPE as detailed in the table above.

- **Compound Handling:** Conduct all manipulations of **4-Bromo-5-nitropyridin-2-amine** within the chemical fume hood to prevent exposure to dust and vapors.
- **Post-Experiment:** Following the experimental procedures, decontaminate all equipment and the work area.
- **Waste Segregation:** All waste contaminated with **4-Bromo-5-nitropyridin-2-amine** must be segregated as hazardous waste.

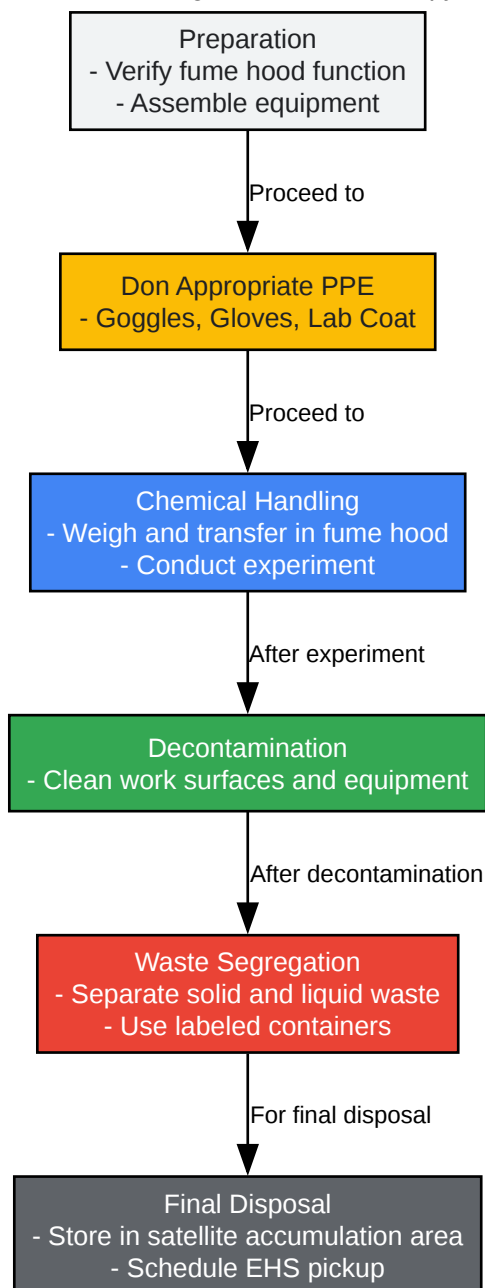
Disposal Protocol:

The disposal of **4-Bromo-5-nitropyridin-2-amine** and any contaminated materials must be carried out in accordance with institutional and local regulations for hazardous waste.

Waste Type	Container	Labeling	Storage and Disposal
Solid Chemical Waste	Sealable, chemical-resistant container for solid waste	"Hazardous Waste," "4-Bromo-5-nitropyridin-2-amine," and associated hazard symbols	Store in a designated satellite accumulation area. Arrange for pickup by the institution's environmental health and safety department.
Contaminated Labware (gloves, weigh paper, etc.)	Lined, sealable hazardous waste container	"Hazardous Waste," "Solid Waste Contaminated with 4-Bromo-5-nitropyridin-2-amine"	Store with solid chemical waste.
Empty Chemical Container	Original container	Deface original label and mark as "Empty"	Triple rinse with a suitable solvent; the rinsate must be collected as hazardous liquid waste. Dispose of the container as directed by institutional policy.

Workflow for Safe Handling and Disposal

Workflow for Safe Handling of 4-Bromo-5-nitropyridin-2-amine



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Caption: Logical workflow for the safe handling and disposal of **4-Bromo-5-nitropyridin-2-amine**.

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